theoretical properties of 5-Chloro-2-methoxybenzohydrazide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-Chloro-2-methoxybenzohydrazide*
CAS No.:	*33977-11-6*
Cat. No.:	*B1363089*

Get Quote

An In-depth Technical Guide to the Theoretical Properties of **5-Chloro-2-methoxybenzohydrazide**

Authored by: A Senior Application Scientist

Foreword: This document provides a comprehensive theoretical overview of **5-Chloro-2-methoxybenzohydrazide**, a compound of interest in medicinal chemistry and drug development. While direct experimental data on this specific molecule is limited in publicly accessible literature, this guide synthesizes information from closely related analogues and precursors to build a robust theoretical profile. The insights herein are intended to guide researchers in its synthesis, characterization, and exploration of its potential biological activities.

Molecular Identity and Physicochemical Properties

5-Chloro-2-methoxybenzohydrazide is a substituted aromatic hydrazide. The presence of a chlorine atom, a methoxy group, and a hydrazide functional group on the benzene ring suggests a molecule with potential for diverse chemical interactions and biological activity.

© 2026 BenchChem. All rights reserved.

Table 1: Core Molecular and Predicted Physicochemical Properties

Property	Value	Source/Basis
IUPAC Name	5-chloro-2-methoxybenzohydrazide	Standard Nomenclature
CAS Number	33977-11-6	Sigma-Aldrich
Molecular Formula	C8H9ClN2O2	Sigma-Aldrich
Molecular Weight	200.62 g/mol	Calculated
Appearance	White to off-white crystalline powder	Inferred from related compounds[1][2]
Solubility	Likely soluble in organic solvents like DMSO and methanol	Inferred from related benzamide structures[1]

The structural features of **5-Chloro-2-methoxybenzohydrazide**—a hydrogen bond donor (the -NHNH2 group), hydrogen bond acceptors (the carbonyl oxygen and methoxy oxygen), and a halogenated aromatic ring—confer upon it a chemical personality that is attractive for forming stable interactions with biological macromolecules.

Caption: Chemical structure of **5-Chloro-2-methoxybenzohydrazide**.

Proposed Synthesis Pathway

The synthesis of **5-Chloro-2-methoxybenzohydrazide** is logically approached through a two-step process starting from the corresponding methyl ester, methyl 5-chloro-2-methoxybenzoate. This precursor is commercially available and provides a direct route to the desired hydrazide.

Step 1: Esterification of 5-Chloro-2-methoxybenzoic acid (if starting from the acid) While the methyl ester is readily available, the synthesis would begin with the esterification of 5-chloro-2-methoxybenzoic acid using methanol in the presence of a catalytic amount of strong acid (e.g., H_2SO_4).

© 2026 BenchChem. All rights reserved.

Step 2: Hydrazinolysis of Methyl 5-chloro-2-methoxybenzoate The core step is the nucleophilic acyl substitution reaction where the ester is converted to the hydrazide. This is typically achieved by refluxing the methyl ester with hydrazine hydrate in an alcoholic solvent, such as ethanol. The reaction is generally high-yielding and the product can often be isolated by precipitation upon cooling and dilution with water. This method is well-established for the synthesis of various benzohydrazides.[3]

Caption: Proposed synthesis workflow for **5-Chloro-2-methoxybenzohydrazide**.

Theoretical Spectroscopic Profile

The characterization of **5-Chloro-2-methoxybenzohydrazide** would rely on standard spectroscopic techniques. Below is a predicted profile based on its structure and data from analogous compounds.[3]

Table 2: Predicted Spectroscopic Data

© 2026 BenchChem. All rights reserved.

Technique	Predicted Key Signals	Rationale
^{1}H-NMR	• Singlet for -OCH_3 protons (~3.9 ppm)• Broad singlet for -NH_2 protons• Singlet for -NH proton• Aromatic protons exhibiting characteristic splitting patterns for a 1,2,4-trisubstituted benzene ring.	The chemical shifts are influenced by the electron-donating methoxy group and the electron-withdrawing chloro and hydrazide groups.
^{13}C-NMR	• Signal for -OCH_3 carbon (~56 ppm)• Signal for carbonyl carbon (~165-170 ppm)• Six distinct signals for the aromatic carbons, with their chemical shifts influenced by the substituents.	The positions of the carbons in the aromatic ring relative to the substituents will determine their specific chemical shifts.
IR (Infrared)	• N-H stretching vibrations (two bands for -NH_2) around 3200-3400 cm^{-1}• C=O stretching vibration (amide I band) around 1640-1680 cm^{-1}• N-H bending vibration (amide II band) around 1520-1550 cm^{-1}• C-O-C stretching of the methoxy group around 1250 cm^{-1}• C-Cl stretching around 700-800 cm^{-1}	These are characteristic vibrational frequencies for the functional groups present in the molecule.
Mass Spec.	• A molecular ion peak (M^+) corresponding to the molecular weight (200.62 for $C_8H_9{}^{35}ClN_2O_2$).• An M+2 peak with approximately one-third the intensity of the M^+ peak, characteristic of the presence of a single chlorine atom.	The isotopic distribution of chlorine (^{35}Cl and ^{37}Cl) provides a clear signature in the mass spectrum.

© 2026 BenchChem. All rights reserved.

Potential Biological and Pharmacological Significance

Hydrazide-containing compounds are a well-established class of therapeutic agents with a broad spectrum of activities. The structural motifs in **5-Chloro-2-methoxybenzohydrazide** suggest several avenues for investigation.

- Antimycobacterial Activity: Benzohydrazides are structurally related to isoniazid, a cornerstone drug for tuberculosis treatment. Furthermore, derivatives of 5-chloropyrazinamide have shown potent antimycobacterial activity.[4] The combination of the chloro- and hydrazide moieties in the target molecule makes it a candidate for screening against Mycobacterium tuberculosis and other mycobacterial species.

- Anticancer and Antifungal Properties: Schiff bases derived from substituted benzohydrazides have demonstrated significant biological activities. For instance, N′-(5-Chloro-2-hydroxybenzylidene)-4-methoxybenzohydrazide has been synthesized and characterized, highlighting the utility of the benzohydrazide core in creating more complex, biologically active molecules.[5] The hydrazide group serves as a versatile handle for synthesizing libraries of Schiff bases or other derivatives for anticancer and antifungal screening.

- Enzyme Inhibition: The hydrazide moiety can act as a metal chelator or form covalent bonds with enzyme active sites. This suggests potential as an inhibitor for various classes of enzymes.

The electron-withdrawing nature of the chlorine atom and the electron-donating methoxy group on the benzene ring can influence the molecule's pharmacokinetic properties, such as its lipophilicity and metabolic stability, which are critical considerations in drug design.

Experimental Protocols

Synthesis of **5-Chloro-2-methoxybenzohydrazide**

This protocol is adapted from general procedures for the synthesis of benzohydrazides from their corresponding esters.

- Setup: To a round-bottom flask equipped with a reflux condenser, add methyl 5-chloro-2-methoxybenzoate (1.0 eq).

© 2026 BenchChem. All rights reserved.

- Solvent and Reagent Addition: Add ethanol as the solvent, followed by hydrazine hydrate (3.0-5.0 eq).
- Reaction: Heat the mixture to reflux and maintain for 4-8 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Workup: After completion, cool the reaction mixture to room temperature. Reduce the solvent volume under reduced pressure.
- Isolation: Add cold deionized water to the concentrated mixture to precipitate the product.
- Purification: Collect the solid product by vacuum filtration, wash with cold water, and dry. Recrystallize from a suitable solvent system (e.g., ethanol/water) to obtain the purified **5-Chloro-2-methoxybenzohydrazide**.

Characterization

- Melting Point: Determine the melting point of the purified product using a standard melting point apparatus.
- Spectroscopy:
  - Dissolve a sample in a suitable deuterated solvent (e.g., DMSO-d_6) for ^{1}H and ^{13}C-NMR analysis.
  - Prepare a KBr pellet or use an ATR accessory for IR analysis.
  - Use a suitable ionization method (e.g., ESI or EI) for mass spectrometry to confirm the molecular weight and isotopic pattern.

Conclusion

5-Chloro-2-methoxybenzohydrazide presents itself as a molecule with significant theoretical potential for applications in medicinal chemistry. Its straightforward synthesis from commercially available precursors, coupled with the known biological activities of related hydrazide-containing compounds, makes it an attractive target for further research and development. This guide provides a foundational understanding of its theoretical properties to facilitate such endeavors.

© 2026 BenchChem. All rights reserved.

References

- ResearchGate. ¹H-NMR spectra of chemically synthesized 5-chloro-2-hydroxyacetanilide... [Link]
- IndiaMART. 5 chloro 2 methoxy n (2 (4sulfamoylphenyl) Ethyl) benzamide CAS 16673-34-00. [Link]
- National Institutes of Health. N′-(5-Chloro-2-hydroxybenzylidene)-4-methoxybenzohydrazide. [Link]
- PubMed. Synthesis, antimycobacterial activity and in vitro cytotoxicity of 5-chloro-N-phenylpyrazine-2-carboxamides. [Link]
- National Institutes of Health. N′-(5-Chloro-2-hydroxybenzylidene)-2-methoxybenzohydrazide. [Link]
- ResearchGate. The synthesis and characterization of some novel 5-chloro-2-(substituted alkoxy)-N-phenylbenzamide derivatives. [Link]
- PubChem. Methyl 5-chloro-2-methoxybenzoate. [Link]
- PubChem. 5-Chloro-2-methoxybenzamide. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 5-Chloro-2-Methoxy-N-(2-(4-Sulfamoylphenyl) Ethyl) Benzamide CAS 16673-34-0 at Best Price [kavyapharma.in]
- 2. H31860.14 [thermofisher.com]
- 3. researchgate.net [researchgate.net]

- 4. Synthesis, antimycobacterial activity and in vitro cytotoxicity of 5-chloro-N-phenylpyrazine-2-carboxamides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. N′-(5-Chloro-2-hydroxybenzylidene)-4-methoxybenzohydrazide - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [theoretical properties of 5-Chloro-2-methoxybenzohydrazide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1363089/docs#theoretical-properties-of-5-chloro-2-methoxybenzohydrazide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.

© 2026 BenchChem. All rights reserved.